

propen-2-ol IUPAC name and CAS number

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Compound of Interest

Compound Name: Propen-2-ol

Cat. No.: B8755588

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Technical Data for Propan-2-ol

This document provides the standard chemical identifiers for propan-2-ol, a widely used solvent and disinfectant. It is important to note that the query "propen-2-ol" typically refers to the enol tautomer of acetone, which is generally unstable. The stable and common chemical compound is propan-2-ol, also known as isopropyl alcohol.

IUPAC Nomenclature and CAS Registry Number

The International Union of Pure and Applied Chemistry (IUPAC) provides a standardized naming system for chemical compounds. The Chemical Abstracts Service (CAS) assigns a unique numerical identifier to every chemical substance.

The preferred IUPAC name for the compound with the chemical formula C_3H_8O , where the hydroxyl group is attached to the second carbon atom of the propane chain, is propan-2-ol.^[1] ^[2] Its unique CAS Registry Number is 67-63-0.^[1]^[2]^[3]^[4]

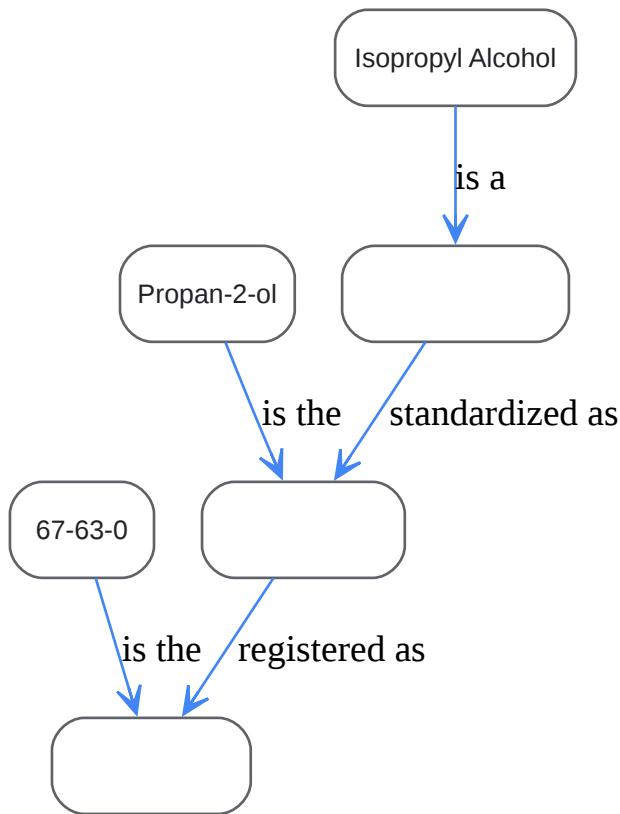
Summary of Chemical Identifiers

The following table summarizes the key identifiers for propan-2-ol.

Identifier Type	Value
Preferred IUPAC Name	Propan-2-ol[1][2]
Other Names	Isopropyl alcohol, Isopropanol, 2-Propanol[2][3] [5]
CAS Number	67-63-0[1][2][4]
Molecular Formula	C ₃ H ₈ O[1][6][7]

Relationship of Chemical Identifiers

The following diagram illustrates the relationship between the common name, IUPAC name, and CAS number for propan-2-ol.



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